

Application Notes and Protocols for Handling Anhydrous Sodium 2-propanethiolate

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Compound of Interest

Compound Name: *Sodium 2-propanethiolate*

Cat. No.: *B1587550*

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Introduction

Anhydrous **Sodium 2-propanethiolate** (CAS: 20607-43-6) is a reactive organosulfur compound commonly used as an intermediate in the synthesis of thiol esters and ethers.^[1] As a fine white crystalline powder, it is highly sensitive to moisture and air, and poses significant handling challenges due to its corrosive and reactive nature.^[2] This document provides a comprehensive guide to the safe handling, storage, and disposal of anhydrous **Sodium 2-propanethiolate** in a laboratory setting to ensure the safety of personnel and the integrity of experimental results.

Material Properties and Hazard Information

Understanding the physical properties and inherent hazards of **Sodium 2-propanethiolate** is critical for safe handling.

Table 1: Physical and Chemical Properties

Property	Value
Chemical Formula	<chem>C3H7NaS</chem> or <chem>(CH3)2CHSNa</chem> ^[3]
Molecular Weight	98.14 g/mol ^{[1][3]}
Appearance	Fine white crystalline powder ^[2]
Purity	Technical grade, typically ≥90.0% ^[1]
Reactivity	Reacts with water. ^[2]

Table 2: GHS Hazard Information

Category	Description
Pictogram	GHS05 (Corrosion)
Signal Word	Danger
Hazard Statements	H314: Causes severe skin burns and eye damage. ^[3]
Hazard Class	Skin Corrosion 1B, Eye Damage 1 ^[3]
Storage Class	8A - Combustible corrosive hazardous materials

Experimental Protocols for Safe Handling

Strict adherence to the following protocols is mandatory to minimize risk. All operations should be performed within a certified and properly functioning chemical fume hood.

2.1. Engineering Controls

- Fume Hood: All handling of **Sodium 2-propanethiolate** must be conducted in a chemical fume hood to control exposure to dust and potential off-gassing.
- Ventilation: Ensure the laboratory is well-ventilated.^{[4][5]}
- Inert Atmosphere: For reactions requiring anhydrous conditions, use a glove box or Schlenk line to handle the material under an inert atmosphere (e.g., Argon or Nitrogen).

2.2. Personal Protective Equipment (PPE)

Proper PPE is the primary defense against exposure. The following equipment must be worn at all times.

Table 3: Required Personal Protective Equipment

Protection Type	Specification	Rationale
Eye/Face	Chemical safety goggles and a full-face shield. [2]	Protects against dust particles and splashes, which can cause severe eye damage. [2]
Skin	Chemical-resistant gloves (e.g., PVC or nitrile) and a flame-resistant lab coat. [2][4]	Prevents direct skin contact, which causes severe chemical burns. [2]
Respiratory	A NIOSH-approved N95 dust mask is required for handling the powder. If exposure limits may be exceeded, a full-face respirator should be used. [4]	Prevents inhalation of the powder, which can cause respiratory irritation.

2.3. Weighing and Dispensing Protocol

- Preparation: Before handling, ensure the fume hood sash is at the appropriate height. Place all necessary equipment (spatulas, weigh boats, secondary containers) inside the fume hood.
- Inert Gas Purge: For anhydrous applications, allow the sealed container of **Sodium 2-propanethiolate** to equilibrate to room temperature before opening to prevent moisture condensation. Briefly purge the container headspace with a gentle stream of inert gas (Argon or Nitrogen).
- Dispensing: Use clean, dry, non-sparking tools to dispense the powder.[\[4\]\[5\]](#) Avoid generating dust by handling the material gently.[\[2\]\[4\]\[5\]](#)
- Sealing: Immediately and tightly reseal the main container after dispensing.[\[2\]\[4\]\[5\]](#)

- Transfer: Promptly transfer the weighed material to the reaction vessel within the fume hood.
- Decontamination: Clean any contaminated surfaces and equipment immediately following the procedure.

Storage and Incompatibility

Correct storage is crucial for maintaining the chemical's stability and preventing hazardous reactions.

3.1. Storage Conditions

- Store in original, tightly sealed containers to prevent contact with air and moisture.[2][5][6]
- Keep in a cool, dry, and well-ventilated area.[4][5][6]
- The storage area should be free of ignition sources such as open flames, sparks, or hot surfaces.[2][6]
- Containers may develop pressure and should be opened carefully and vented periodically.[2]

3.2. Incompatible Materials

To prevent violent reactions, fire, or degradation, segregate **Sodium 2-propanethiolate** from the following:

- Water and Alcohols[2]
- Strong Acids[2]
- Oxidizing Agents (e.g., nitrates, peroxides, chlorine bleaches)[2]
- Copper, Aluminum, and their alloys[2]

Emergency Procedures

Be prepared for emergencies by knowing the appropriate response for spills and exposures.

Table 4: Spill Response Protocol

Spill Size	Procedure
Minor Spill	<ol style="list-style-type: none">1. Remove all sources of ignition.[2]2. Wearing full PPE, clean up spills immediately.[2]3. Use dry clean-up procedures (e.g., gently sweeping) and avoid generating dust.[2]4. Place the spilled material into a suitable, labeled container for hazardous waste disposal.[2]
Major Spill	<ol style="list-style-type: none">1. Evacuate personnel from the immediate area and move upwind.[2][4][5]2. Alert emergency responders and inform them of the location and nature of the hazard.[2]3. Prevent the material from entering drains or waterways.[5][7]

Table 5: First Aid Measures

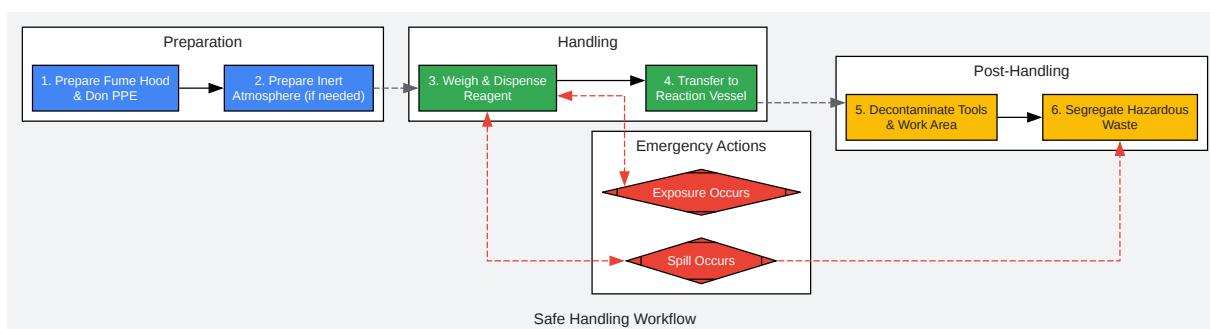
Exposure Route	First Aid Action
Eye Contact	Immediately hold eyelids apart and flush the eye continuously with running water for at least 15-20 minutes.[2] Seek urgent medical attention.
Skin Contact	Immediately remove all contaminated clothing. Rinse the affected skin with large amounts of water. Causes severe chemical burns; seek immediate medical attention.[2]
Inhalation	Move the person to fresh air. Keep them warm and rested. If breathing is difficult, provide oxygen. Seek immediate medical attention.[2]
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. The material can cause chemical burns to the gastrointestinal tract; seek urgent hospital treatment.[2]

Waste Disposal

All waste containing **Sodium 2-propanethiolate**, including empty containers and contaminated materials, must be treated as hazardous waste.^[2] Disposal must be conducted in accordance with all applicable local, state, and federal regulations.^[2] Do not dispose of this material in standard laboratory trash or down the drain.

Handling Workflow Diagram

The following diagram illustrates the standard workflow for safely handling anhydrous **Sodium 2-propanethiolate** in a laboratory setting.



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Caption: Workflow for handling anhydrous **Sodium 2-propanethiolate**.

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